



# Application Notes and Protocols for Solving MCAT Electrochemistry Problems

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This document provides a detailed guide to understanding and applying electrochemical concepts to solve problems typically encountered in the Medical College Admission Test (MCAT). A strong grasp of these principles is essential for comprehending various biological processes and the mechanisms of certain pharmaceuticals.

## **Fundamental Electrochemical Concepts**

Electrochemistry explores the relationship between chemical energy and electrical energy through oxidation-reduction (redox) reactions. For the **MCAT**, a key focus is the application of these principles in electrochemical cells.

#### 1.1. Oxidation-Reduction (Redox) Reactions

Redox reactions involve the transfer of electrons from one species to another.

- Oxidation: The loss of electrons, resulting in an increase in oxidation state.
- Reduction: The gain of electrons, resulting in a decrease in oxidation state.

A helpful mnemonic to remember this is OIL RIG: Oxidation Is Loss, Reduction Is Gain of electrons.[1][2]

#### 1.2. Electrochemical Cells



Electrochemical cells are devices that convert chemical energy into electrical energy or vice versa.[3] They consist of two half-cells, each containing an electrode immersed in an electrolyte solution.[3][4]

- Anode: The electrode where oxidation occurs.[2][5]
- Cathode: The electrode where reduction occurs.[2][5]

Electrons always flow from the anode to the cathode.[4][5] A helpful mnemonic is AN OX (Anode Oxidation) and a RED CAT (Reduction at the Cathode).[2][5]

There are two main types of electrochemical cells: galvanic (voltaic) cells and electrolytic cells.

## Galvanic (Voltaic) Cells

Galvanic cells, also known as voltaic cells, are electrochemical cells in which spontaneous redox reactions generate an electric current.[3][6] Think of them as batteries.

Key Characteristics:

- Spontaneous Reaction: The overall redox reaction has a negative Gibbs Free Energy (ΔG <</li>
  0) and a positive electromotive force (EMF) or cell potential (E°cell > 0).[7]
- Energy Conversion: They convert chemical energy into electrical energy.[3]
- Anode and Cathode Charges: In a galvanic cell, the anode is negatively charged, and the cathode is positively charged.[3][8]
- Salt Bridge: They require a salt bridge to maintain charge neutrality in the half-cells, allowing the reaction to continue.[4]

## **Experimental Protocol: Solving Galvanic Cell Problems**

- Identify the Half-Reactions: Determine the oxidation and reduction half-reactions. The species with the more positive standard reduction potential will be reduced at the cathode.
- Determine the Anode and Cathode: The half-reaction with the lower reduction potential will be the site of oxidation (anode), and the one with the higher reduction potential will be the



site of reduction (cathode).

- Calculate the Standard Cell Potential (E°cell): E°cell = E°cathode E°anode Note: Use the standard reduction potentials as given in the table. Do not flip the sign of the anode's potential.
- Write the Overall Balanced Equation: Ensure the number of electrons lost in oxidation equals the number of electrons gained in reduction.
- Determine the Direction of Electron Flow: Electrons flow from the anode to the cathode.

## **Electrolytic Cells**

Electrolytic cells use an external power source to drive a non-spontaneous redox reaction.[1][8] [9] This process is called electrolysis.

#### Key Characteristics:

- Non-Spontaneous Reaction: The overall redox reaction has a positive Gibbs Free Energy
  (ΔG > 0) and a negative electromotive force (EMF) or cell potential (E°cell < 0).[5][7]</li>
- Energy Conversion: They convert electrical energy into chemical energy.[3]
- Anode and Cathode Charges: In an electrolytic cell, the anode is positively charged, and the cathode is negatively charged.[8][9] This is the opposite of a galvanic cell.
- External Power Source: An external voltage source (like a battery) is required to force the reaction to occur.[8][9]

## Experimental Protocol: Solving Electrolytic Cell Problems

- Identify the Components: Recognize the presence of an external power source, which indicates an electrolytic cell.
- Determine the Anode and Cathode: The electrode connected to the positive terminal of the power source is the anode, and the electrode connected to the negative terminal is the cathode.



- Identify the Half-Reactions: Determine the species that will be oxidized at the anode and reduced at the cathode based on the applied voltage.
- Calculate the Minimum Voltage Required: The external voltage applied must be greater than the absolute value of the negative E°cell to drive the non-spontaneous reaction.

## **The Nernst Equation**

The Nernst equation is used to calculate the cell potential (Ecell) under non-standard conditions (i.e., when the concentrations of reactants and products are not 1 M).[10][11]

#### Equation:

 $Ecell = E^{\circ}cell - (RT/nF) * In(Q)$ 

#### Where:

- E°cell: Standard cell potential
- R: Gas constant (8.314 J/(mol·K))
- T: Temperature in Kelvin
- n: Number of moles of electrons transferred in the balanced redox reaction
- F: Faraday's constant (approximately 96,500 C/mol e<sup>-</sup>)
- Q: Reaction quotient, which is the ratio of the concentrations of products to reactants, raised to their stoichiometric coefficients.

A simplified version of the Nernst equation at standard temperature (298 K or 25°C) is:

Ecell =  $E^{\circ}$ cell - (0.0592/n) \* log(Q)[11]

## **Protocol for Applying the Nernst Equation**

 Determine the Standard Cell Potential (E°cell): Calculate this as you would for a standard cell.



- Determine the Number of Electrons Transferred (n): Find the least common multiple of electrons in the balanced half-reactions.
- Calculate the Reaction Quotient (Q): Use the given concentrations of the aqueous species. Remember that solids and liquids do not appear in the Q expression.
- Substitute the Values into the Nernst Equation: Solve for the non-standard cell potential (Ecell).

## **Data Presentation: Standard Reduction Potentials**

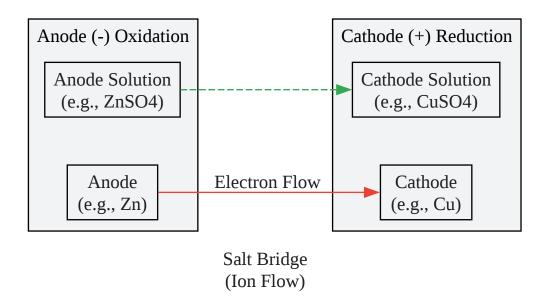
The following table summarizes the standard reduction potentials (E°) for common half-reactions at 25°C. A more positive E° indicates a greater tendency for the species to be reduced.



Half-Reaction	Standard Reduction Potential (E°), Volts
$F_2(g) + 2e^- \rightarrow 2F^-(aq)$	+2.87
$Au^{3+}(aq) + 3e^- \rightarrow Au(s)$	+1.50
$Cl_2(g) + 2e^- \rightarrow 2Cl^-(aq)$	+1.36
$O_2(g) + 4H^+(aq) + 4e^- \rightarrow 2H_2O(l)$	+1.23
$Br_2(I) + 2e^- \rightarrow 2Br^-(aq)$	+1.07
$Ag^+(aq) + e^- \rightarrow Ag(s)$	+0.80
$Fe^{3+}(aq) + e^{-} \rightarrow Fe^{2+}(aq)$	+0.77
$I_2(s) + 2e^- \rightarrow 2I^-(aq)$	+0.54
$Cu^{2+}(aq) + 2e^{-} \rightarrow Cu(s)$	+0.34
$2H^{+}(aq) + 2e^{-} \rightarrow H_{2}(g)$	0.00
$Pb^{2+}(aq) + 2e^{-} \rightarrow Pb(s)$	-0.13
$Sn^{2+}(aq) + 2e^- \rightarrow Sn(s)$	-0.14
$Ni^{2+}(aq) + 2e^- \rightarrow Ni(s)$	-0.25
$Co^{2+}(aq) + 2e^- \rightarrow Co(s)$	-0.28
$Fe^{2+}(aq) + 2e^{-} \rightarrow Fe(s)$	-0.44
$Zn^{2+}(aq) + 2e^- \rightarrow Zn(s)$	-0.76
$2H_2O(I) + 2e^- \rightarrow H_2(g) + 2OH^-(aq)$	-0.83
$Al^{3+}(aq) + 3e^- \rightarrow Al(s)$	-1.66
$Mg^{2+}(aq) + 2e^- \rightarrow Mg(s)$	-2.37
$Na^+(aq) + e^- \rightarrow Na(s)$	-2.71
$K^+(aq) + e^- \rightarrow K(s)$	-2.93
$Li^+(aq) + e^- \rightarrow Li(s)$	-3.05

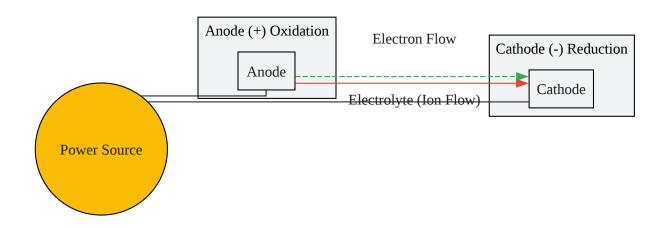


## **Visualizations**



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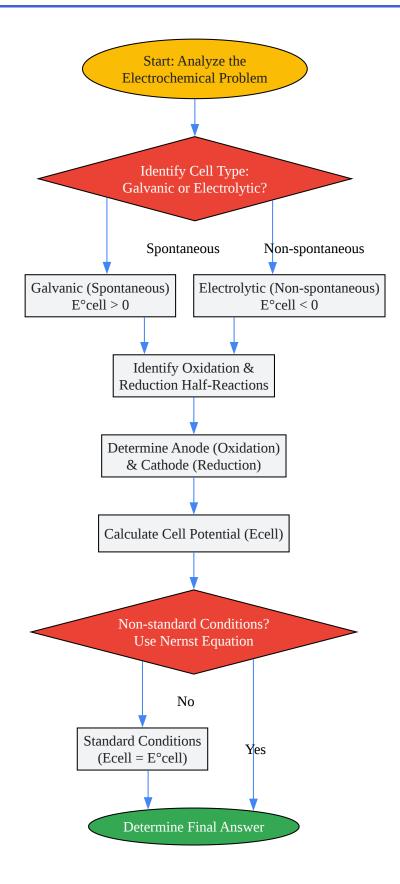
Caption: Diagram of a Galvanic (Voltaic) Cell.



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Caption: Diagram of an Electrolytic Cell.





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Caption: Logical Workflow for Solving MCAT Electrochemistry Problems.



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